

Pentyl valerate aroma profile and odor description

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Compound of Interest

Compound Name: Pentyl valerate

Cat. No.: B1667271

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An In-Depth Technical Guide to the Aroma Profile and Odor Description of **Pentyl Valerate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aroma profile, odor description, and analytical methodologies associated with **pentyl valerate**. The information is tailored for researchers, scientists, and professionals in drug development who require a detailed understanding of this fruity ester's sensory and chemical characteristics.

Aroma Profile and Odor Description

Pentyl valerate, also known as amyl pentanoate, is an organic ester with the chemical formula $C_{10}H_{20}O_2$.^[1] It is a colorless liquid recognized for its characteristic fruity aroma and is found naturally in fruits like apples and bananas.^[1] Its pleasant scent has led to its widespread use as a flavoring agent in food and beverages and as a fragrance ingredient in perfumes and cosmetics.^[1]

The aroma of **pentyl valerate** is predominantly characterized as fruity, with distinct notes of apple, pineapple, and banana.^{[1][2][3][4]} More detailed sensory analyses reveal a complex profile that also includes green, winery, sweet, ethereal, ripe, and tropical nuances.^{[2][4]} The overall impression is often described as a ripe and heavy fruity apple odor.

Quantitative Data

The following table summarizes the available quantitative data for **pentyl valerate**, including its physicochemical properties and a semi-quantitative aroma profile breakdown.

Parameter	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1] [4]
Molecular Weight	172.27 g/mol	[4]
CAS Number	2173-56-0	[1] [4]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	201-203 °C	[5]
Flash Point	81 °C	[6]
Solubility in Water	0.58 g/L @ 25°C	[2]
Odor Threshold	Data not available	[6]
Fruity	97.08%	[2]
Apple	72.22%	[2]
Pineapple	61.91%	[2]
Green	52.07%	[2]
Winey	52.03%	[2]
Sweet	51.68%	[2]
Banana	49.91%	[2]
Ethereal	44.83%	[2]
Ripe	40.92%	[2]
Tropical	40.86%	[2]

Experimental Protocols

Detailed experimental protocols for the sensory and instrumental analysis of **pentyl valerate** are not readily available in the public domain. However, the following sections describe robust methodologies commonly employed for the analysis of fruity esters, which can be adapted for **pentyl valerate**.

Instrumental Analysis: Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector to identify aroma-active compounds.

Objective: To separate and identify the volatile compounds contributing to the aroma of **pentyl valerate**.

Methodology:

- **Sample Preparation:** A dilute solution of **pentyl valerate** in a suitable solvent (e.g., ethanol or dichloromethane) is prepared. For headspace analysis, a sample of **pentyl valerate** can be placed in a sealed vial and heated to allow the volatile compounds to partition into the headspace.
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) and an olfactory detection port (ODP) is used. The column effluent is split between the FID and the ODP.
- **GC Parameters (Example for Fruity Esters):**
 - **Column:** A non-polar column (e.g., DB-5, 30 m x 0.25 mm i.d., 0.25 µm film thickness) or a polar column (e.g., DB-WAX, 30 m x 0.25 mm i.d., 0.25 µm film thickness) can be used. The choice of column will depend on the desired separation of compounds.
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1.5 mL/min).
 - **Oven Temperature Program:**
 - Initial temperature: 40 °C, hold for 2 minutes.

- Ramp: Increase to 230 °C at a rate of 5 °C/min.
- Final hold: Hold at 230 °C for 5 minutes.
- Injector Temperature: 250 °C.
- Detector Temperature (FID): 250 °C.
- Olfactory Detection Port: The ODP is supplied with humidified air and maintained at a temperature (e.g., 200 °C) to prevent condensation of the analytes.
- Data Collection: As the separated compounds elute from the GC column, they are simultaneously detected by the FID and sniffed by a trained panelist at the ODP. The panelist records the perceived odor, its intensity, and the retention time.
- Data Analysis: The data from the FID provides a chromatogram showing the peaks of the separated compounds. The olfactometry data provides a description of the aroma of each peak. By comparing the retention times, the aroma description can be matched to the corresponding chemical compound.

Sensory Analysis: Quantitative Descriptive Analysis (QDA)

QDA is a sensory evaluation method used to identify, describe, and quantify the sensory attributes of a product.

Objective: To develop a detailed sensory profile of the aroma of **pentyl valerate**.

Methodology:

- Panelist Selection and Training:
 - Select 8-12 panelists based on their sensory acuity, ability to articulate perceptions, and availability.
 - Conduct training sessions to familiarize panelists with the aroma of **pentyl valerate** and other reference standards representing fruity, green, sweet, and other relevant aroma

notes. The panel develops a consensus vocabulary to describe the aroma attributes of **pentyl valerate**.

- **Attribute Generation:** Through a series of sessions, the trained panel identifies and defines the key aroma attributes of **pentyl valerate**. These may include terms like "apple," "banana," "pineapple," "green," "sweet," "ethereal," and "ripe."
- **Intensity Scaling:** Panelists are trained to use a line scale (e.g., a 15-cm unstructured line scale anchored with "low" and "high" at the ends) to rate the intensity of each identified attribute.
- **Sample Evaluation:**
 - Samples of **pentyl valerate** are prepared at a standardized concentration in an odorless solvent or on an inert carrier (e.g., a smelling strip).
 - Samples are presented to the panelists in a controlled environment (e.g., individual sensory booths with controlled temperature and lighting).
 - Each panelist independently evaluates the samples and rates the intensity of each attribute on the provided scale.
- **Data Analysis:** The intensity ratings from the panelists are collected and statistically analyzed. Analysis of Variance (ANOVA) can be used to determine if there are significant differences in the perceived intensity of the attributes. The mean intensity ratings for each attribute are then used to generate a sensory profile, often visualized as a spider or radar plot.

Visualizations

Simplified Olfactory Signaling Pathway

The perception of **pentyl valerate**'s aroma begins with its interaction with olfactory receptors in the nasal cavity, triggering a cascade of intracellular events that lead to a neural signal being sent to the brain.



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Caption: Simplified diagram of the olfactory signal transduction pathway.

Experimental Workflow for Aroma Analysis

The comprehensive analysis of **pentyl valerate**'s aroma involves a combination of instrumental and sensory techniques.



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Caption: Experimental workflow for the aroma analysis of **pentyl valerate**.

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